

2-Amino-3-iodophenol (CAS: 443921-86-6): A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-3-iodophenol

Cat. No.: B045077

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Amino-3-iodophenol, with the Chemical Abstracts Service (CAS) number 443921-86-6, is a halogenated aromatic compound belonging to the aminophenol family. This document provides a comprehensive technical overview of its known physicochemical properties and safety information. Despite a thorough review of scientific literature and patent databases, specific experimental protocols for its synthesis, detailed analytical methodologies, and in-depth biological activity studies, including its effects on signaling pathways, are not extensively documented in publicly accessible resources. This guide, therefore, summarizes the available data and presents generalized experimental approaches for related compounds to serve as a foundational resource for researchers.

Chemical and Physical Properties

2-Amino-3-iodophenol is a solid organic compound with a molecular formula of C_6H_6INO and a molecular weight of 235.02 g/mol ^{[1][2][3]}. Its structure consists of a phenol ring substituted with an amino group and an iodine atom at positions 2 and 3, respectively. The available physicochemical data, largely derived from chemical supplier databases, are summarized in Table 1.

Table 1: Physicochemical Properties of **2-Amino-3-iodophenol**

Property	Value	Source(s)
CAS Number	443921-86-6	[1][2][3][4][5]
Molecular Formula	C ₆ H ₆ INO	[1][2][3][5]
Molecular Weight	235.02 g/mol	[1][2][3]
Physical Form	Solid	[6]
Melting Point	137 °C (Explosive)	[1]
Boiling Point	312.6 ± 37.0 °C at 760 mmHg	[5]
Density	2.1 ± 0.1 g/cm ³	[5]
Flash Point	142.8 ± 26.5 °C	[5]
Refractive Index	1.740	[5]
InChI Key	VMFLCURUMAEIAO- UHFFFAOYSA-N	[1][6][5]
SMILES	<chem>Nc1c(I)cccc1O</chem>	[1]
Purity	Typically ≥98%	[6]
Storage Temperature	Ambient, 2-8°C, Keep in dark place, inert atmosphere	[6][4]

Safety and Handling

2-Amino-3-iodophenol is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is associated with the following hazard statements:

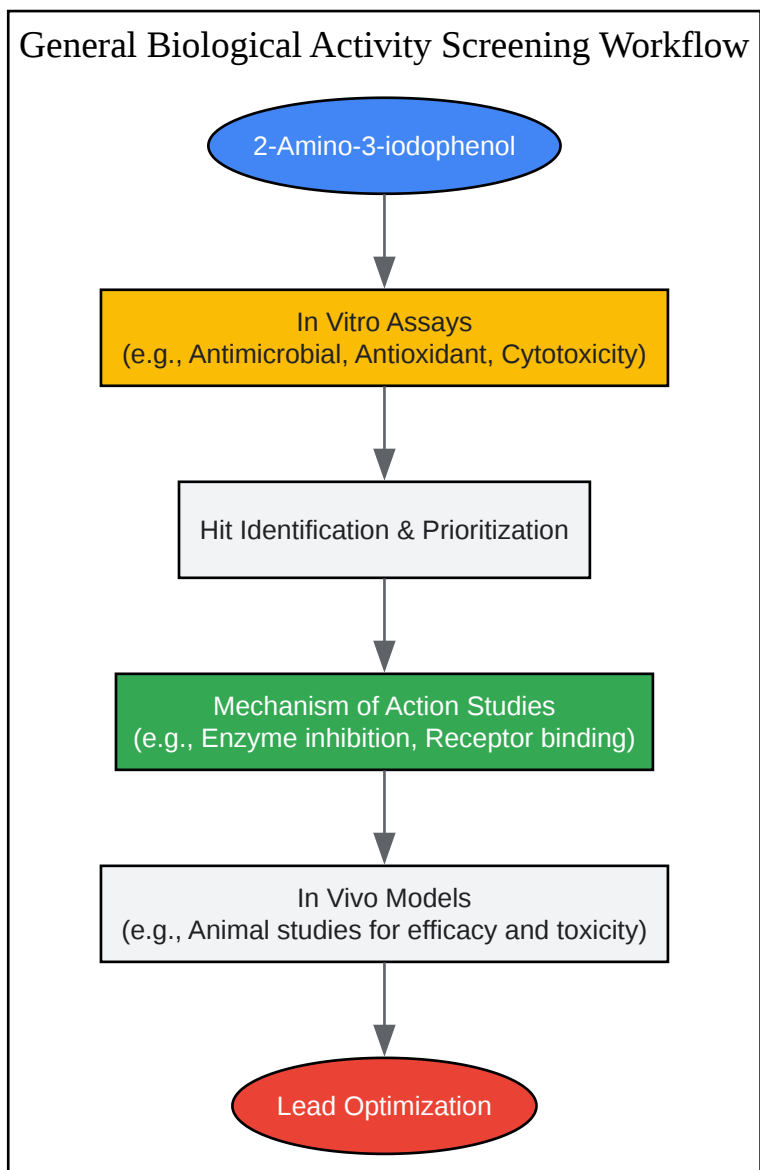
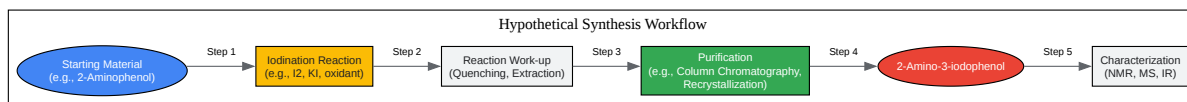
- H301: Toxic if swallowed.[6]
- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]

The corresponding pictograms are the skull and crossbones and the exclamation mark (GHS06, GHS07).[6] Precautionary statements advise on safe handling, storage, and disposal. [5] It is also noted to be light-sensitive and should be kept cold and stored under an inert atmosphere like argon.[1][4]

Synthesis and Experimental Protocols

Detailed and validated experimental protocols for the specific synthesis of **2-Amino-3-iodophenol** are not readily available in the reviewed scientific literature. However, general synthetic strategies for substituted aminophenols and the iodination of aromatic compounds can provide a basis for a potential synthetic route.

A plausible, though unverified, synthetic pathway could involve the selective iodination of 2-aminophenol or the reduction of 3-iodo-2-nitrophenol. The workflow for such a hypothetical synthesis is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Design, Synthesis, and Biological Evaluation of Some Novel o-aminophenol Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Biological Evaluation and Structural Analysis of Some Aminodiphenylamine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 5. Synthesis, Characterization, Biological Evaluation and DNA Interaction Studies of 4-Aminophenol Derivatives: Theoretical and Experimental Approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Synthesis, Characterization, Biological Evaluation and DNA Interaction Studies of 4-Aminophenol Derivatives: Theoretical and Experimental Approach - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Amino-3-iodophenol (CAS: 443921-86-6): A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045077#2-amino-3-iodophenol-cas-number-443921-86-6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com